

Comprehensive Technical Guide: 2-(1H-tetrazol-5-yl)ethanamine

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Compound of Interest

Compound Name: 2-(1H-tetrazol-5-yl)ethanamine

CAS No.: 31602-64-9

Cat. No.: B3041545

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Executive Summary

2-(1H-tetrazol-5-yl)ethanamine (CAS: 31602-64-9), also known as 5-(2-aminoethyl)tetrazole, is a critical bioisostere of

-alanine and

-aminobutyric acid (GABA). Structurally, it consists of an ethylamine chain attached to the 5-position of a tetrazole ring. This molecule represents a classic example of a "zwitterionic heterocycle," where the acidic tetrazole proton (pKa ~4.8) and the basic amine (pKa ~9.8) coexist to form an inner salt at physiological pH.

This guide details the chemical structure, validated synthesis protocols, and medicinal chemistry applications of **2-(1H-tetrazol-5-yl)ethanamine**, designed for researchers requiring high-fidelity technical data.

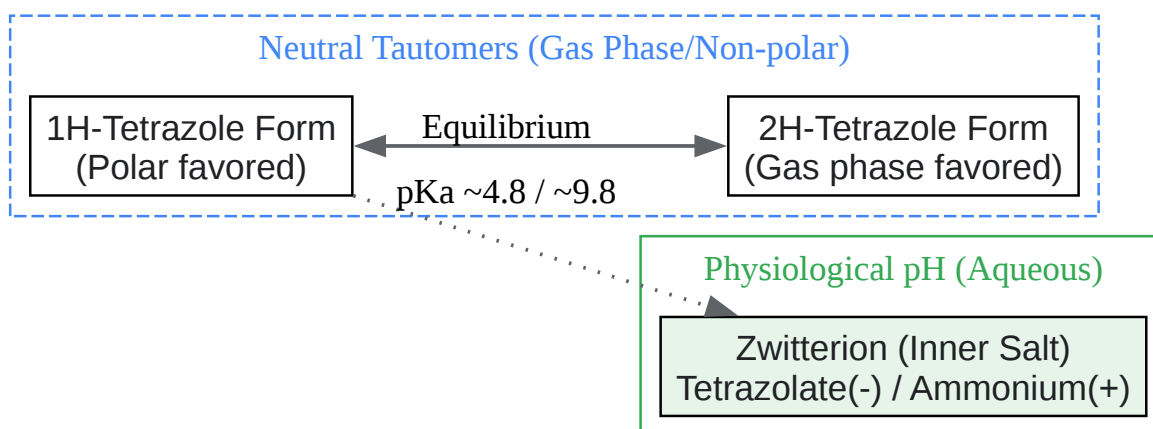
Structural Analysis & Physicochemical Properties[1][2][3][4]

Tautomerism and Zwitterionic Nature

The tetrazole ring exists in a dynamic equilibrium between 1H-tetrazole and 2H-tetrazole tautomers. In the gas phase, the 2H-form is thermodynamically preferred. However, in solution (especially polar protic solvents) and the solid state, the 1H-form dominates due to dipole stabilization.

Uniquely, **2-(1H-tetrazol-5-yl)ethanamine** exists primarily as a zwitterion in neutral aqueous solution. The tetrazole ring deprotonates to form a tetrazolate anion, while the primary amine accepts a proton to form an ammonium cation.

Figure 1: Tautomeric Equilibrium and Zwitterionic Transformation



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Caption: The equilibrium shifts from neutral tautomers to the zwitterionic species in aqueous media, driven by the acidity of the tetrazole and basicity of the amine.

Key Physicochemical Data[1][5][6]

Property	Value	Context
CAS Number	31602-64-9	Free base / Zwitterion
Molecular Formula	C	-
	H	
	N	
Molecular Weight	113.12 g/mol	-
pKa (Acidic)	4.8 ± 0.2	Tetrazole N-H deprotonation
pKa (Basic)	9.8 ± 0.3	Amine protonation
LogP	-1.2 (Predicted)	Highly hydrophilic due to zwitterionic character
Solubility	High: Water, DMSOLow: DCM, Hexane	Typical salt-like solubility profile
Melting Point	> 200°C (Decomp.) ^{[1][2][3][4][5]}	Characteristic of high lattice energy salts

Synthetic Methodology

The "Green" Zinc-Catalyzed Protocol

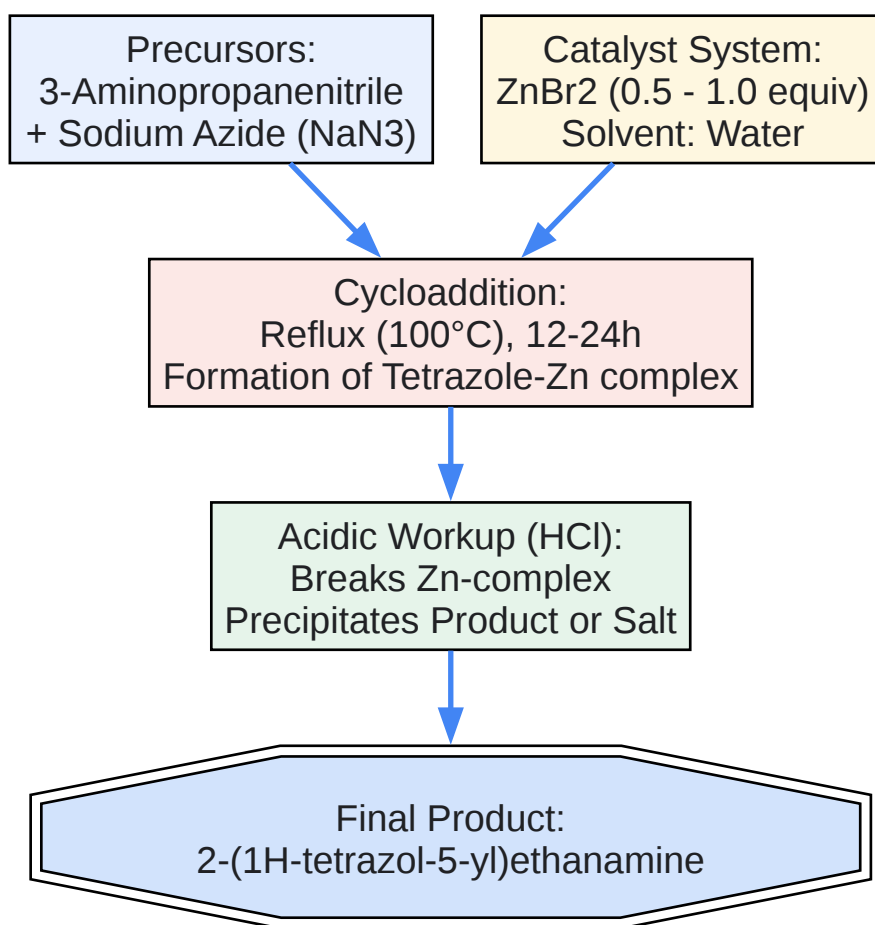
While traditional methods utilize ammonium chloride and sodium azide in DMF (generating sublimation risks from NH

N

), the Demko-Sharpless method using zinc bromide in water is the superior, safer, and higher-yielding protocol for 5-substituted tetrazoles.

Reaction Scheme:

Figure 2: Synthesis Workflow



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Caption: The Zn(II)-catalyzed cycloaddition allows for aqueous processing, avoiding the hazards of hydrazoic acid evolution common in acidic organic solvent methods.

Detailed Protocol

- Reagents: Combine 3-aminopropanenitrile (10 mmol), sodium azide (11 mmol), and zinc bromide (10 mmol) in 20 mL of deionized water.
- Reaction: Heat the mixture to reflux (approx. 100°C) with vigorous stirring for 16–24 hours. The zinc coordinates to the nitrile, activating it for azide attack.
- Workup:
 - Cool the reaction to room temperature.

- Add 3M HCl until pH < 2. This breaks the zinc-tetrazolate complex and converts the tetrazole to its protonated form (and the amine to the hydrochloride salt).
- Note: If the zwitterion is desired, adjust pH to ~6.5 (isoelectric point) and dilute with ethanol to precipitate the inner salt.
- Purification: Recrystallization from water/ethanol is effective due to the steep solubility curve.

Analytical Characterization

NMR Spectroscopy (D₂O)

In deuterium oxide, the molecule exists as the zwitterion. The exchangeable protons (NH) are typically not observed.

- ¹H NMR (400 MHz, D₂O):
 - 3.40 ppm (t, 2H, -CH₂-NH₂⁺)
 - 3.25 ppm (t, 2H, Tetrazole-CH₂-)
 - Interpretation: The triplet at 3.25 ppm is characteristic of a methylene group alpha to the electron-withdrawing tetrazole ring. The methylene alpha to the ammonium group is slightly more deshielded.

Mass Spectrometry

- ESI-MS (Positive Mode): m/z = 114.1 [M+H]⁺
- ESI-MS (Negative Mode): m/z = 112.1 [M-H]⁻

- Note: The ability to ionize easily in both modes confirms the amphoteric/zwitterionic nature.

Medicinal Chemistry Applications

Bioisosterism: The Carboxylic Acid Replacement

The 5-substituted tetrazole moiety is the premier bioisostere for the carboxylic acid group (-COOH).

- **Acidity:** Tetrazoles (pKa ~4.8) mimic the acidity of carboxylic acids (pKa ~4.5), ensuring similar ionization states at physiological pH.
- **Metabolic Stability:** Unlike carboxylic acids, which can undergo glucuronidation or beta-oxidation, the tetrazole ring is metabolically robust.
- **Size/Shape:** The tetrazole anion is larger and more delocalized than a carboxylate, often improving interactions with arginine residues in receptor binding pockets.

GABA and -Alanine Analog

2-(1H-tetrazol-5-yl)ethanamine is a direct structural analog of

-alanine and a positional isomer analog of GABA.

- **Target Potential:** It serves as a probe for GABA receptors and taurine transporters.
- **Peptidomimetics:** It is used as a building block to introduce a "non-hydrolyzable" C-terminus mimic in peptide drugs, preventing enzymatic degradation by carboxypeptidases.

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